

AZD5423: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	AZD5423
CAS No.:	1034148-04-3
Cat. No.:	B1666221

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and pharmacological profile of **AZD5423**, a selective glucocorticoid receptor modulator (SGRM). The information is compiled from publicly available scientific literature and is intended to serve as a resource for professionals in the field of drug discovery and development.

Chemical Structure and Properties

AZD5423 is a non-steroidal molecule with a complex chemical structure. Its key identifiers and physicochemical properties are summarized in the tables below.

Chemical Identification

Identifier	Value
IUPAC Name	2,2,2-Trifluoro-N-[(1R,2S)-1-[[1-(4-fluorophenyl)-1H-indazol-5-yl]oxy]-1-(3-methoxyphenyl)-2-propanyl]acetamide[1]
CAS Number	1034148-04-3[1][2]
Chemical Formula	C25H21F4N3O3[1][2]
Synonyms	AZD-5423, AZD 5423[1]

Physicochemical Properties

Property	Value
Molecular Weight	487.45 g/mol [1]
Appearance	Solid powder[1]
Solubility	Low aqueous solubility[3]
InChI Key	FCNQMDSJHADDFT-WNSKOXEYSA-N[1]

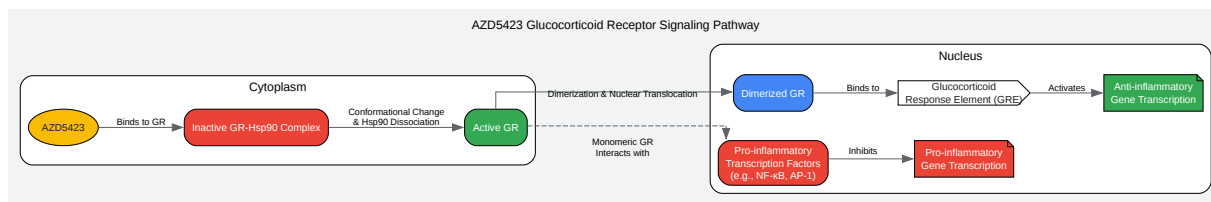
Pharmacological Profile

AZD5423 is a potent and selective modulator of the glucocorticoid receptor (GR). Its mechanism of action and pharmacokinetic and pharmacodynamic properties have been characterized in a series of preclinical and clinical studies.

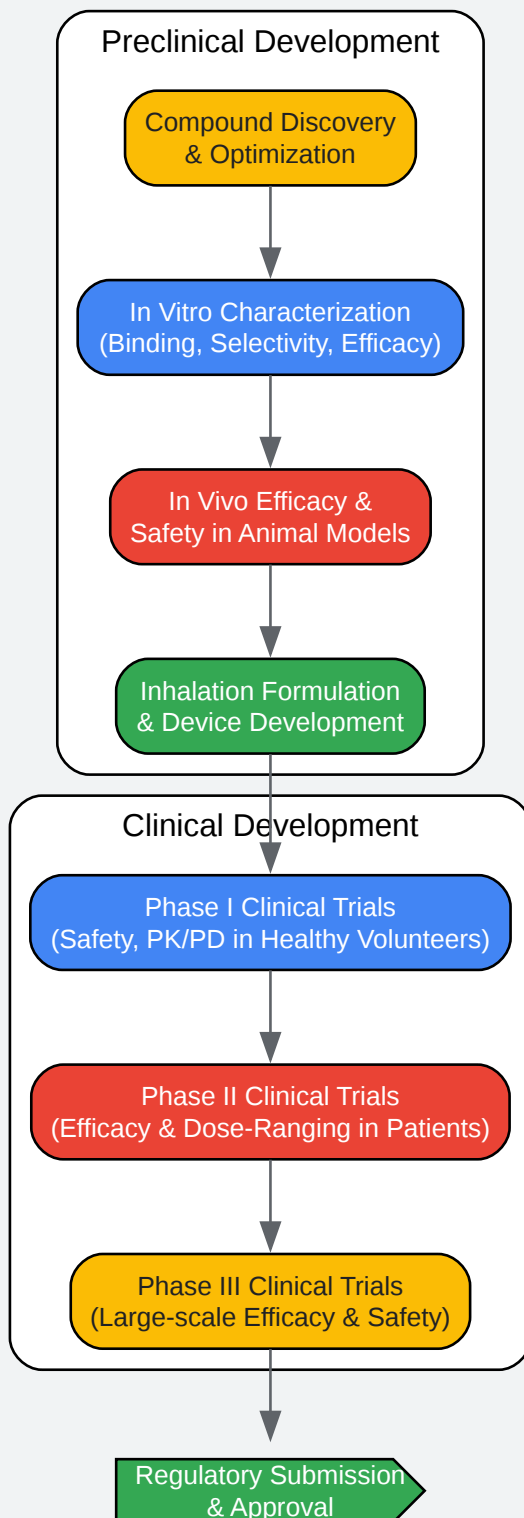
Mechanism of Action

AZD5423 is an inhaled, non-steroidal, selective glucocorticoid receptor modulator (SGRM)[4]. It exhibits high affinity for the human glucocorticoid receptor, with a reported IC50 of 0.9 nM in a radioligand binding assay[4]. A key feature of **AZD5423** is its high selectivity for the GR, with over 900-fold selectivity against other steroid hormone receptors[4]. As an SGRM, **AZD5423** is designed to retain the anti-inflammatory properties of traditional glucocorticoids while potentially having an improved side-effect profile.

The proposed mechanism of action for **AZD5423** is illustrated in the signaling pathway diagram below.



Generalized Experimental Workflow for Inhaled Drug Development



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References

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